

Technical Guide: Solubility Profile of Carbosulfan-d18

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Compound of Interest

Compound Name: Carbosulfan-d18

Cat. No.: B564637

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Carbosulfan-d18** in various solvents. Due to the limited availability of direct solubility data for the deuterated analog, this guide leverages data from its non-deuterated counterpart, Carbosulfan, as a close proxy. The isotopic labeling in **Carbosulfan-d18** is not expected to significantly alter its fundamental solubility properties.

Quantitative Solubility Data

The solubility of Carbosulfan has been characterized in aqueous and organic solvents. The data indicates that Carbosulfan is sparingly soluble in water and highly soluble in many common organic solvents. A summary of the available data is presented below.

| Solvent | Solubility | Temperature (°C) |
|-----------------|-----------------------|------------------|
| Water | 0.3 mg/L[1][2][3] | 25[1][2] |
| Xylene | Miscible (>50%)[3][4] | Not Specified |
| Hexane | Miscible (>50%)[3][4] | Not Specified |
| Chloroform | Miscible (>50%)[3][4] | Not Specified |
| Dichloromethane | Miscible (>50%)[3][4] | Not Specified |
| Methanol | Miscible (>50%)[3][4] | Not Specified |
| Acetone | Miscible (>50%)[3][4] | Not Specified |
| Ethanol | Miscible[1][5] | Not Specified |

Experimental Protocol for Solubility Determination

The following is a representative "shake-flask" method, a widely accepted technique for determining the solubility of a compound in a specific solvent.

Objective: To determine the saturation concentration of **Carbosulfan-d18** in a selected solvent at a controlled temperature.

Materials:

- **Carbosulfan-d18**
- Solvent of interest (e.g., water, ethanol, acetone)
- Glass flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Analytical balance

- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument
- Volumetric flasks and pipettes
- Syringe filters (0.45 μm)

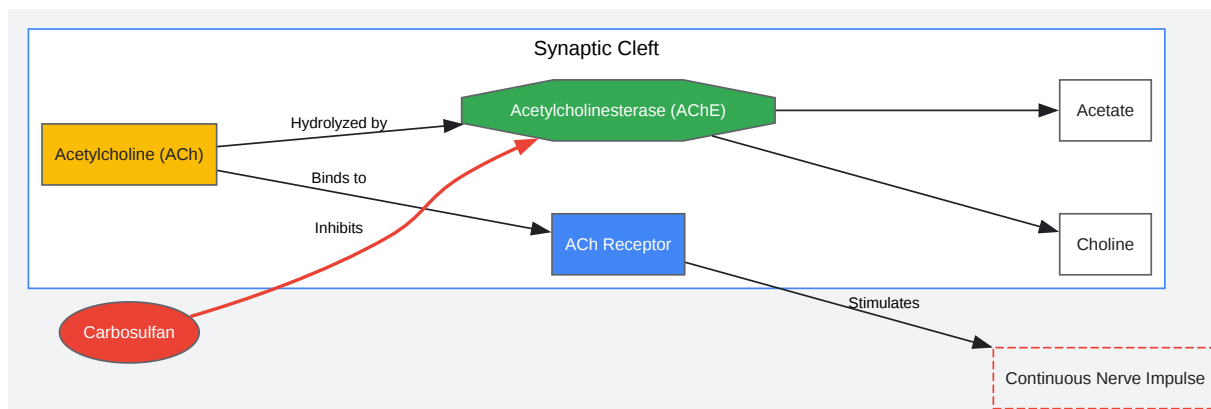
Procedure:

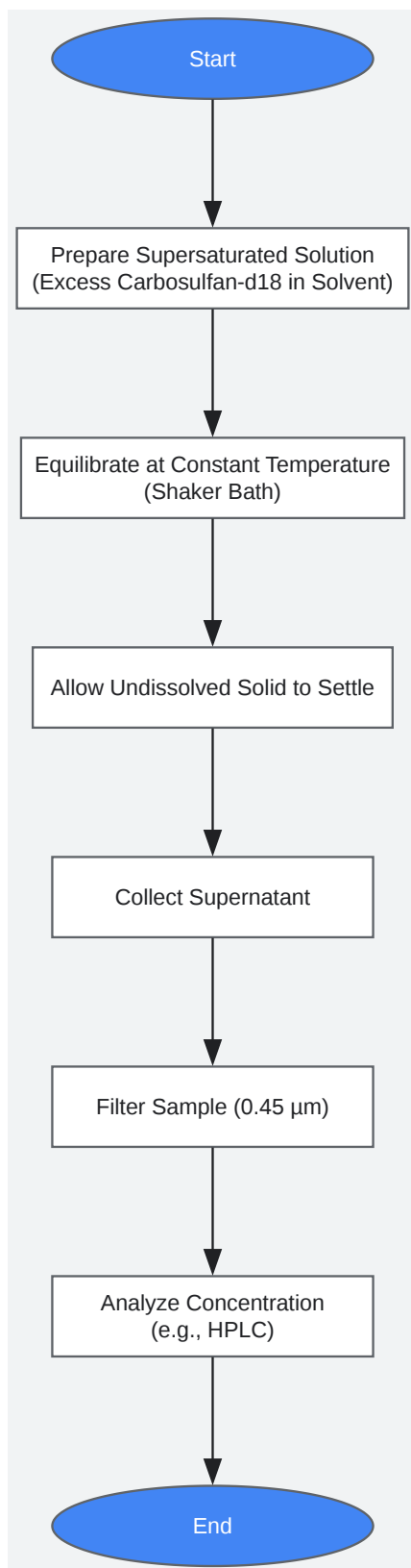
- Preparation: Add an excess amount of **Carbosulfan-d18** to a series of glass flasks. The excess solid should be visible to ensure that saturation is reached.
- Solvent Addition: Add a known volume of the solvent to each flask.
- Equilibration: Place the flasks in a constant temperature shaker bath. Agitate the flasks for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. The temperature should be maintained within $\pm 0.5^\circ\text{C}$.
- Phase Separation: After equilibration, allow the flasks to stand undisturbed in the temperature bath for at least 24 hours to allow the undissolved solid to settle.
- Sample Collection: Carefully withdraw an aliquot of the supernatant using a pipette. To remove any suspended particles, filter the aliquot through a syringe filter into a clean vial.
- Quantification: Analyze the concentration of **Carbosulfan-d18** in the filtered solution using a validated analytical method, such as HPLC.
- Data Analysis: The average concentration from multiple determinations is taken as the solubility of **Carbosulfan-d18** in the specific solvent at the tested temperature.

Visualizations

Mechanism of Action: Cholinesterase Inhibition

Carbosulfan, like other carbamate insecticides, exerts its toxic effect through the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system. The diagram below illustrates this signaling pathway.





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